

A Comprehensive Technical Guide to the Chemical and Physical Properties of Pure Parathion

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Compound of Interest

Compound Name: *Parathion*

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Introduction

Parathion (O,O-diethyl O-4-nitrophenyl phosphorothioate) is a potent organophosphate insecticide and acaricide. Despite its historical agricultural significance, its high toxicity to non-target organisms, including humans, has led to significant restrictions on its use in many parts of the world. A thorough understanding of its chemical and physical properties is paramount for toxicological research, the development of antidotes, and the assessment of its environmental fate. This technical guide provides an in-depth overview of the core chemical and physical characteristics of pure **parathion**, methodologies for their determination, and a visualization of its mechanism of action.

Chemical and Physical Properties

The chemical and physical properties of pure **parathion** are summarized in the tables below. These properties are crucial for predicting its behavior in biological systems and the environment.

Table 1: General and Physical Properties of Pure Parathion

Property	Value	Reference
Appearance	Pale-yellow to dark-brown liquid; white crystalline solid in pure form.[1]	
Odor	Garlic-like.[2]	
Molecular Formula	C ₁₀ H ₁₄ NO ₅ PS	PubChem
Molecular Weight	291.26 g/mol	PubChem
Melting Point	6 °C (43 °F; 279 K)[1]	OECD 102; ASTM E324
Boiling Point	375 °C (707 °F; 648 K) at 760 mmHg	OECD 103
Density	1.26 g/cm ³ at 25 °C[2]	OECD 109
Vapor Pressure	3.78 x 10 ⁻⁵ mmHg at 20 °C	OECD 104

Table 2: Solubility and Partitioning Properties of Pure Parathion

Property	Value	Reference
Water Solubility	24 mg/L at 25 °C[1]	OECD 105; ASTM E1148
Solubility in Organic Solvents	Miscible with most organic solvents, including alcohols, esters, ethers, and aromatic hydrocarbons. Slightly soluble in petroleum oils.[2]	-
Octanol-Water Partition Coefficient (log K _{ow})	3.83[3]	OECD 107, 117, 123

Experimental Protocols

The determination of the chemical and physical properties of **parathion** follows internationally recognized standardized methods to ensure accuracy and reproducibility. The following are

summaries of the recommended experimental protocols.

Melting Point Determination (OECD 102 / ASTM E324)

The melting point is determined using the capillary tube method. A small, uniform sample of pure **parathion** is packed into a capillary tube and placed in a calibrated melting point apparatus. The temperature is raised at a slow, controlled rate. The initial melting point is recorded as the temperature at which the first drop of liquid appears, and the final melting point is the temperature at which the last solid particle melts. The melting range provides an indication of purity.^{[1][4]}

Boiling Point Determination (OECD 103)

The boiling point is determined using an ebulliometer, which measures the temperature at which the vapor pressure of the liquid equals the atmospheric pressure. A sample of **parathion** is heated, and the temperature of the vapor-liquid equilibrium is recorded. The observed boiling point is then corrected to standard atmospheric pressure (101.325 kPa).

Vapor Pressure Determination (OECD 104)

The vapor pressure of **parathion** can be determined using the gas saturation method. A stream of inert gas is passed through or over a sample of **parathion** at a constant temperature until the gas is saturated with the substance's vapor. The amount of substance transported by the gas is then determined, and the vapor pressure is calculated from the volume of gas and the amount of transported substance.

Water Solubility Determination (OECD 105 / ASTM E1148)

The flask method is suitable for determining the water solubility of **parathion**. An excess amount of **parathion** is added to a flask containing purified water. The flask is sealed and agitated at a constant temperature until equilibrium is reached. The solution is then filtered to remove any undissolved particles, and the concentration of **parathion** in the aqueous phase is determined using a suitable analytical method, such as high-performance liquid chromatography (HPLC).

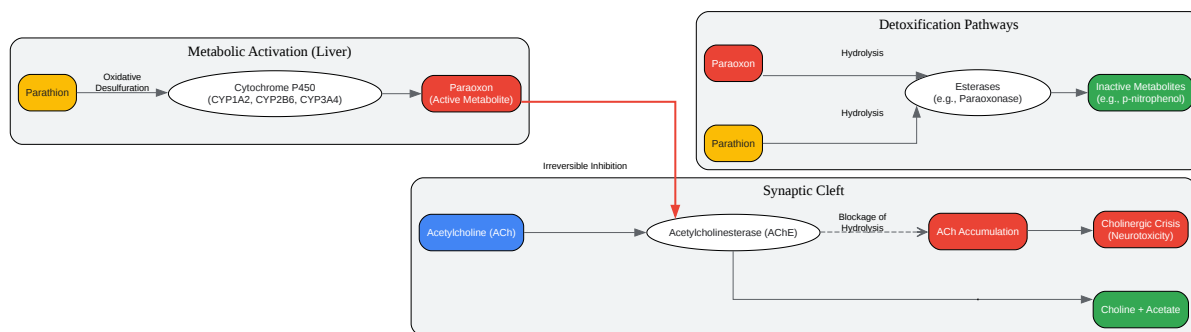
Octanol-Water Partition Coefficient (log Kow) Determination (OECD 107, 117, 123)

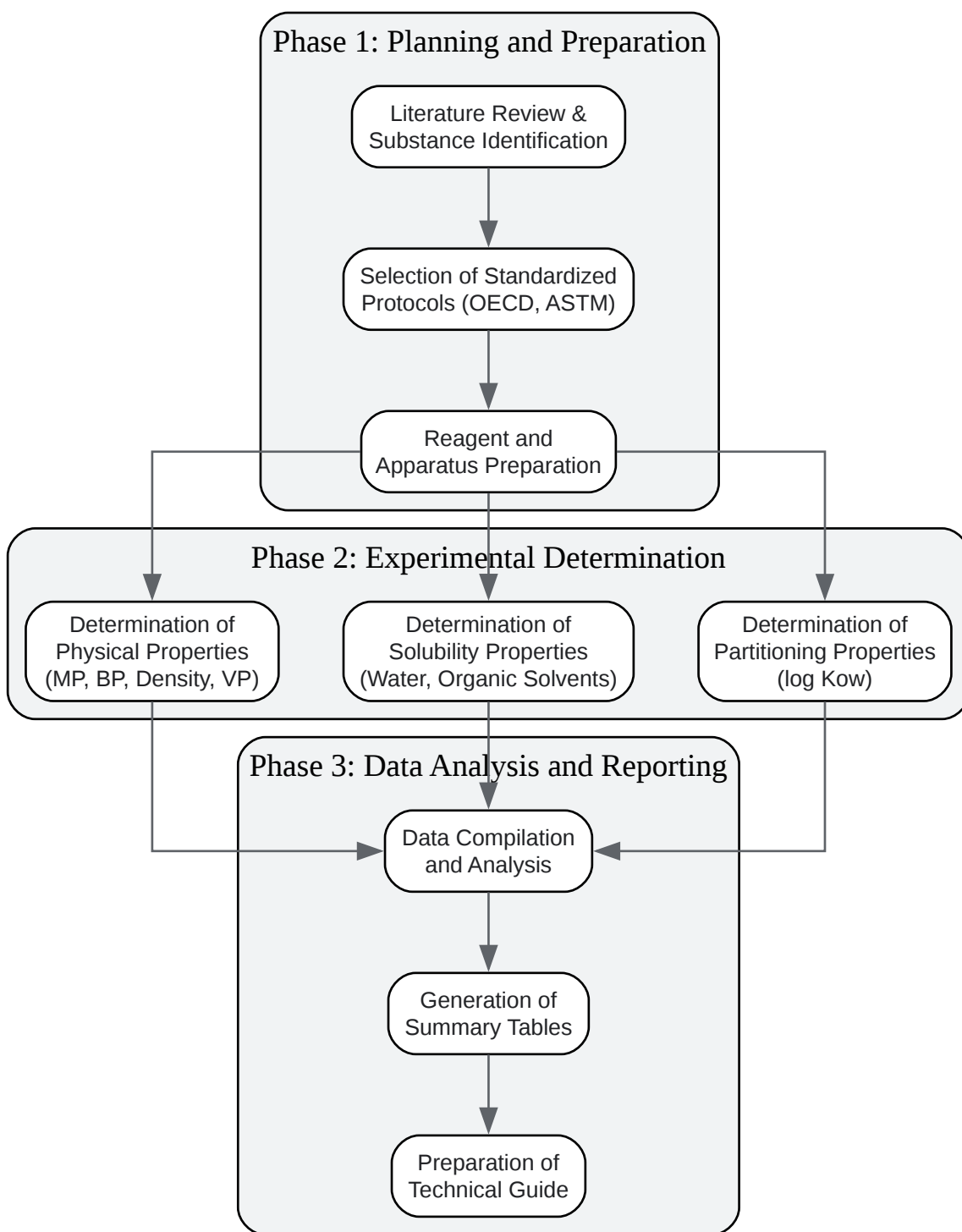
The octanol-water partition coefficient is a measure of a chemical's lipophilicity and is a key parameter in assessing its environmental fate and bioaccumulation potential.

- **Shake Flask Method (OECD 107):** A solution of **parathion** in n-octanol and a solution in water are prepared and equilibrated in a separatory funnel. After separation of the two phases, the concentration of **parathion** in each phase is determined. The partition coefficient is the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.
- **HPLC Method (OECD 117):** This method uses high-performance liquid chromatography to estimate the log Kow based on the retention time of **parathion** on a reversed-phase column, calibrated with reference substances of known log Kow.
- **Slow-Stirring Method (OECD 123):** This method is particularly useful for highly lipophilic substances and minimizes the formation of micro-droplets that can interfere with the shake-flask method. The two phases are stirred slowly over a prolonged period to reach equilibrium before analysis.

Mechanism of Action: Signaling Pathway

Parathion itself is not the primary toxic agent. It undergoes metabolic activation in the liver to its oxygen analog, paraoxon, which is a potent inhibitor of the enzyme acetylcholinesterase (AChE).





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